

Pyrimethanil-d5 Analytical Standard: A Technical Guide to Suppliers and Application

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Compound of Interest

Compound Name: *Pyrimethanil-d5*

Cat. No.: *B15558325*

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For researchers, scientists, and drug development professionals, the procurement of high-purity, reliable analytical standards is a critical cornerstone of accurate and reproducible experimental results. This technical guide provides an in-depth overview of the suppliers and availability of the **Pyrimethanil-d5** analytical standard, a deuterated internal standard essential for precise quantification in mass spectrometry-based analyses.

This guide summarizes key specifications from various suppliers and presents a detailed, synthesized experimental protocol for its application in pesticide residue analysis.

Supplier and Product Specifications

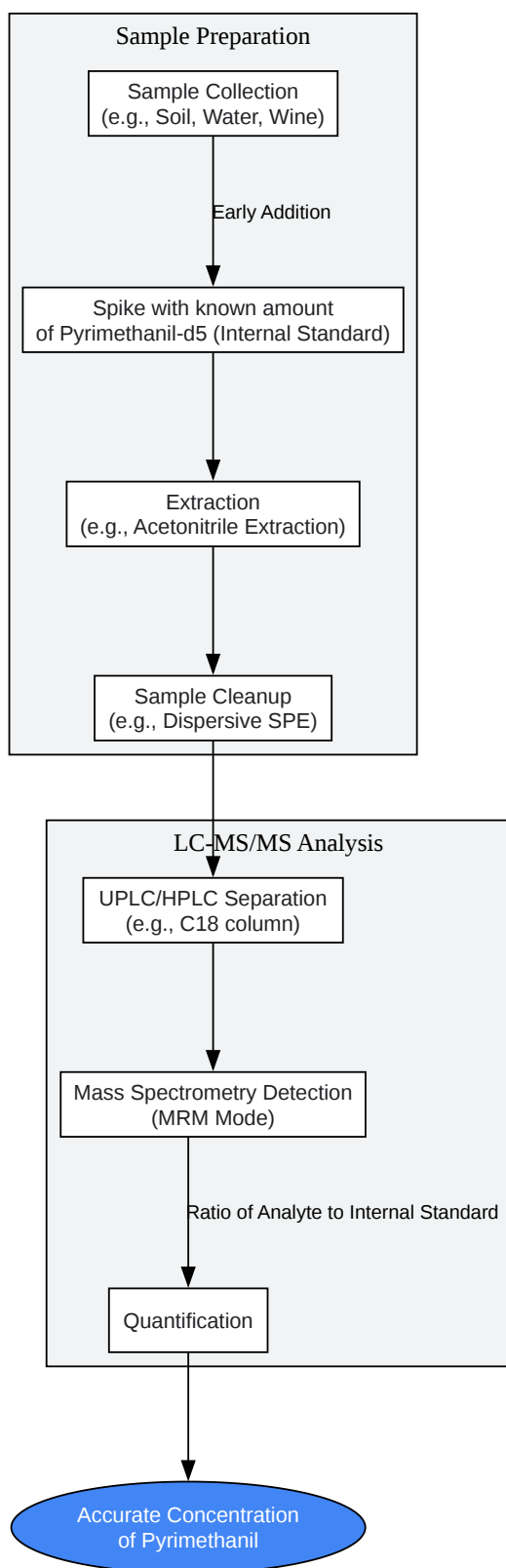
The following table provides a comparative summary of **Pyrimethanil-d5** analytical standards available from various suppliers. This information is crucial for selecting the most suitable standard based on specific research requirements such as purity, isotopic enrichment, and required quantity.

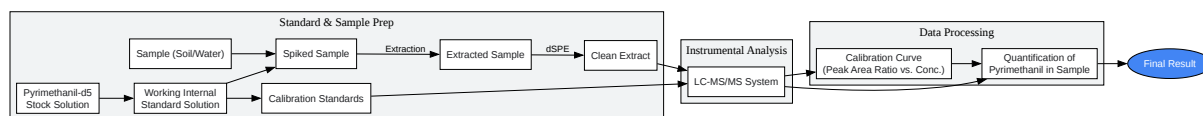
Supplier	Product Name	CAS Number	Molecular Weight	Isotopic Enrichment/ Purity	Available Formats & Sizes
LGC Standards	Pyrimethanil D5 (phenyl D5)	2118244-83-8	204.28	98 atom % D, min 98% Chemical Purity	Neat (10 mg)
C/D/N Isotopes	Pyrimethanil-d5 (phenyl-d5)	2118244-83-8	204.29	98 atom % D	Neat (5 mg, 10 mg)
Sigma-Aldrich (Merck)	Pyrimethanil-(phenyl-d5) PESTANAL®, analytical standard	2118244-83-8	204.28	≥98.0% (GC)	Neat
MedchemExpress	Pyrimethanil-d5	2118244-83-8	204.28	99.0%	Neat (1 mg, 5 mg, 10 mg)
CymitQuimica	Pyrimethanil-d5 (phenyl-d5)	2118244-83-8	204.29	98 atom % D	Neat (5 mg, 10 mg)
Clearsynth	Pyrimethanil-d5	2118244-83-8	204.29	>95% (HPLC)	Neat (Inquire for sizes)
A Chemtek	Pyrimethanil-d5 Solution in Acetonitrile	2118244-83-8	204.29	98+%	100 µg/mL Solution
Chiron	Pyrimethanil-d5 (phenyl-d5)	53112-28-0 (unlabelled)	204.29	Not specified	100 µg/mL in Acetonitrile (1 mL)

The Role of Pyrimethanil-d5 in Isotope Dilution Mass Spectrometry

Pyrimethanil-d5 serves as an ideal internal standard for the quantitative analysis of its non-labeled counterpart, pyrimethanil, a widely used anilinopyrimidine fungicide. The principle behind its use is isotope dilution mass spectrometry (IDMS). In this technique, a known quantity of the deuterated standard is added to a sample at the beginning of the analytical process. Because **Pyrimethanil-d5** is chemically identical to pyrimethanil, it experiences the same variations during sample preparation, extraction, and analysis, including any loss of analyte or fluctuations in instrument response.

The mass spectrometer can differentiate between the analyte and the heavier internal standard. By measuring the ratio of the native analyte to the deuterated standard, precise quantification can be achieved, as this ratio remains constant regardless of sample-specific matrix effects or procedural inconsistencies.





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- To cite this document: BenchChem. [Pyrimethanil-d5 Analytical Standard: A Technical Guide to Suppliers and Application]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15558325#supplier-and-availability-of-pyrimethanil-d5-analytical-standard\]](https://www.benchchem.com/product/b15558325#supplier-and-availability-of-pyrimethanil-d5-analytical-standard)

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